

Application Notes and Protocols for SB 242084 Dihydrochloride in Microdialysis Experiments

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Compound of Interest

Compound Name: SB 242084 dihydrochloride

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These application notes provide a comprehensive guide for utilizing **SB 242084 dihydrochloride**, a potent and selective 5-HT2C receptor antagonist, in in vivo microdialysis experiments to investigate its effects on neurotransmitter dynamics.

Introduction to SB 242084 Dihydrochloride

SB 242084 is a highly selective antagonist for the serotonin 2C (5-HT2C) receptor, demonstrating high affinity (pKi of 9.0) and over 100-fold selectivity against other serotonin receptors like 5-HT2A and 5-HT2B, as well as various dopamine and adrenergic receptors.[1] [2] Its ability to cross the blood-brain barrier makes it a valuable tool for in vivo studies.[1] The antagonism of the 5-HT2C receptor by SB 242084 leads to a disinhibition of dopaminergic neurons, resulting in increased dopamine release in key brain regions.[1][3] This mechanism of action has prompted research into its potential as an anxiolytic and its role in modulating the effects of psychostimulants.[2][4]

Mechanism of Action: 5-HT2C Receptor Antagonism

The 5-HT2C receptor is a G-protein coupled receptor that, when activated by serotonin, typically exerts an inhibitory influence on the release of other neurotransmitters, notably dopamine and norepinephrine. By blocking these receptors, SB 242084 removes this tonic inhibition, leading to an increase in the firing rate of dopaminergic neurons in areas like the

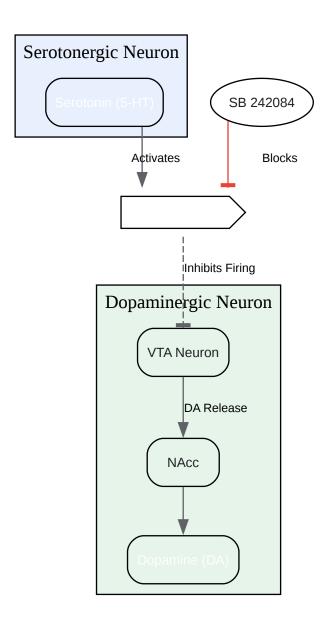




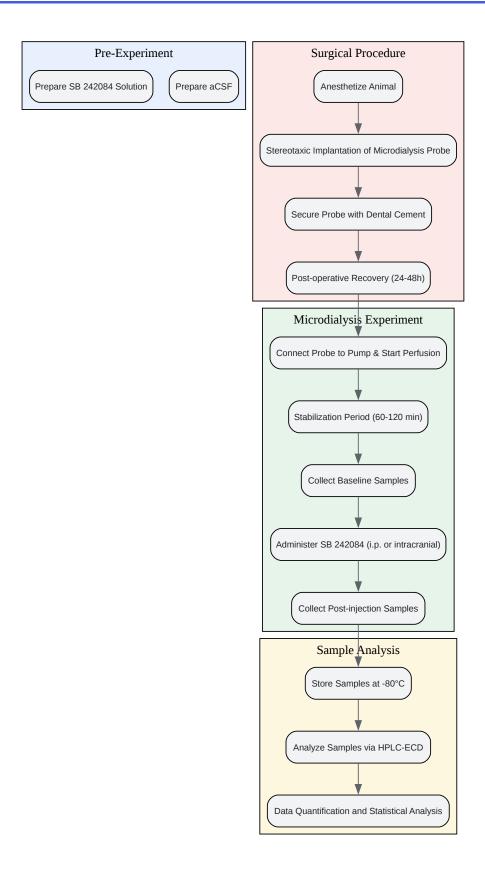


ventral tegmental area (VTA) and subsequent dopamine release in terminal fields such as the nucleus accumbens (NAcc) and striatum.[3]









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